

# Proper Disposal of Tuspetinib: A Guide for Laboratory Professionals

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of investigational compounds like **Tuspetinib** is paramount to maintaining a safe laboratory environment and complying with regulatory standards. This document provides a comprehensive, step-by-step guide to the proper disposal procedures for **Tuspetinib**, based on available safety data and general best practices for handling cytotoxic and hazardous materials.

## **Core Safety and Handling Information**

**Tuspetinib** is an orally active and selective FLT3 inhibitor.[1][2] As with any potent investigational compound, adherence to strict safety protocols during handling and disposal is essential. The following table summarizes key hazard information and precautionary statements.

Hazard Category	GHS Classification	Precautionary Statements
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[3]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[3]

Personal Protective Equipment (PPE) is mandatory when handling **Tuspetinib**. This includes, but is not limited to, protective gloves, protective clothing, eye protection, and face protection.



[3]

## **Step-by-Step Disposal Procedure**

The primary directive for the disposal of **Tuspetinib** is to act in accordance with local, state, and federal regulations.[3] The following procedure is a general guideline and should be adapted to meet the specific requirements of your institution and locality.

#### Step 1: Segregation and Classification of Waste

Proper segregation of waste is the first and most critical step. **Tuspetinib** waste should be classified as hazardous and potentially cytotoxic waste. It is crucial to differentiate between "trace" and "bulk" chemotherapy waste.

- Trace Chemotherapy Waste: This includes items that are "RCRA empty," meaning they
  contain no more than 3% of the drug by weight of the container's total capacity.[4] Examples
  include empty vials, syringes, and personal protective equipment (PPE) that is not saturated.
  [4]
- Bulk Chemotherapy Waste: This category includes any waste that does not meet the "RCRA empty" criteria, such as partially used vials, expired or unused **Tuspetinib**, and materials used to clean up spills.[4]

#### Step 2: Containerization of Waste

- Trace Waste: Place in designated yellow chemotherapy waste bags or containers.[4][5] Sharps should be placed in a yellow, puncture-resistant sharps container specifically marked for chemotherapy waste.[4][5]
- Bulk Waste: Place in black pharmaceutical waste containers or other appropriate hazardous waste containers.[4] These containers must be leak-proof and have a secure lid.

All containers must be clearly labeled as "Hazardous Waste" and "Chemotherapy Waste" and should include the name of the substance (**Tuspetinib**).

#### Step 3: Decontamination







For any surfaces or equipment that have come into contact with **Tuspetinib**, decontamination is necessary. This can be achieved by scrubbing with alcohol.[3] All materials used for decontamination, such as wipes, should be disposed of as hazardous waste.

#### Step 4: Storage and Collection

Store sealed and labeled waste containers in a designated, secure area away from general laboratory traffic. This area should be clearly marked as a hazardous waste accumulation point. Arrange for collection by a licensed hazardous waste disposal company.

#### Step 5: Documentation

Maintain a hazardous waste manifest, which is a legal document that tracks the waste from its point of generation to its final disposal. This document must be completed by the waste generator and will be signed by the transporter and the disposal facility.[5]

#### **Accidental Release Measures**

In the event of a spill, evacuate personnel to a safe area and ensure adequate ventilation.[3] Use full personal protective equipment to prevent skin and eye contact and inhalation of dust or vapors.[3] Absorb spills with a liquid-binding material such as diatomite or universal binders and dispose of the contaminated material as hazardous waste.[3] It is important to prevent the product from entering drains or water courses.[3]

### **Disposal Workflow Diagram**

The following diagram illustrates the logical steps for the proper disposal of **Tuspetinib**.





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Caption: Workflow for the proper disposal of **Tuspetinib** waste.

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